

Essential Procedures for the Safe Disposal of SCR130

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Compound of Interest

Compound Name: SCR130

Cat. No.: B8180924

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **SCR130**, a DNA nonhomologous end-joining (NHEJ) inhibitor, ensuring compliance and minimizing risk.

Immediate Safety and Handling Precautions

Before initiating any disposal process, it is imperative to handle **SCR130** with appropriate personal protective equipment (PPE). While specific toxicological properties have not been thoroughly investigated, the compound should be handled with care.^[1]

Recommended Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves.^[2]
- Eye/Face Protection: Wear eye and face protection, such as safety glasses or goggles.^[2]
- Skin Protection: Wash skin thoroughly after handling.^[2]

SCR130 Properties and Hazards

A summary of the known quantitative data and chemical properties for **SCR130** is provided below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ N ₂	[3]
Molecular Weight	184.24	
Incompatibilities	Strong oxidizing agents, strong acids and bases	
Hazardous Decomposition	Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and oxides of nitrogen.	

Step-by-Step Disposal Protocol

All waste containing **SCR130**, including the pure compound, solutions, and contaminated materials, should be treated as hazardous chemical waste. Disposal must be carried out in accordance with national and local regulations.

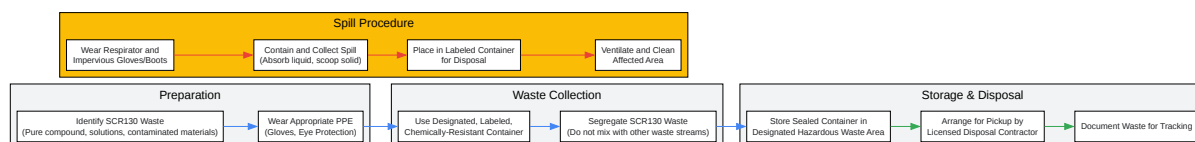
- Waste Identification and Segregation:
 - Clearly label a dedicated waste container for "**SCR130** and associated contaminated materials."
 - Do not mix **SCR130** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Containerization:
 - Use a chemically resistant, leak-proof container with a secure lid.
 - Store the container in a well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and bases.
- Waste Collection:
 - Carefully transfer the **SCR130** waste into the designated container.

- Any materials that have come into contact with **SCR130**, such as gloves, pipette tips, and contaminated labware, must also be placed in the hazardous waste container.
- After handling, wash hands and any exposed skin thoroughly with plenty of water.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be secure and accessible only to authorized personnel.
- Final Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's licensed hazardous waste disposal contractor.
 - Under no circumstances should **SCR130** waste be disposed of in the general laboratory trash or down the drain.

Spill Management

In the event of a spill, wear an appropriate respirator, impervious boots, and heavy rubber gloves. Scoop up solid material or absorb liquid material and place it into an appropriate container for disposal. Ventilate the area and wash the affected spill area after the material has been collected.

Below is a diagram illustrating the logical workflow for the proper disposal of **SCR130**.



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Caption: Workflow for the safe disposal of **SCR130** waste.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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